

An In-depth Technical Guide to the Biochemical Properties and Structure of Histidinol

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Histidinol

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This guide provides a comprehensive overview of the biochemical properties, structure, and relevant experimental methodologies for **histidinol**. The information is intended to support research, discovery, and development activities involving this important amino alcohol.

Core Biochemical and Physical Properties

Histidinol, a derivative of the amino acid histidine, plays a crucial role as an intermediate in the biosynthesis of histidine in various organisms and acts as a reversible inhibitor of protein synthesis.^[1] Its biochemical and physical properties are summarized below.

Property	Value
Chemical Formula	C ₆ H ₁₁ N ₃ O ^{[2][3]}
Molecular Weight	141.17 g/mol ^{[2][3]}
IUPAC Name	(2S)-2-amino-3-(1H-imidazol-5-yl)propan-1-ol (for L-histidinol) ^[3]
Solubility	Water: 50 mg/mL; DMSO: 5 mg/mL ^[1]
Appearance	White to off-white powder

Structural Information

The structure of **histidinol** is characterized by a propanol backbone with an amino group at the second carbon and an imidazole group at the third carbon. The L-isomer, (S)-**histidinol**, is the biologically active form.

Identifier	Value
SMILES	<chem>C1=C(NC=N1)C--INVALID-LINK--N</chem> (for L-histidinol)[3]
InChI Key	ZQISRDCJNBUVMM-YFKPBYRVSA-N (for L-histidinol)[3]

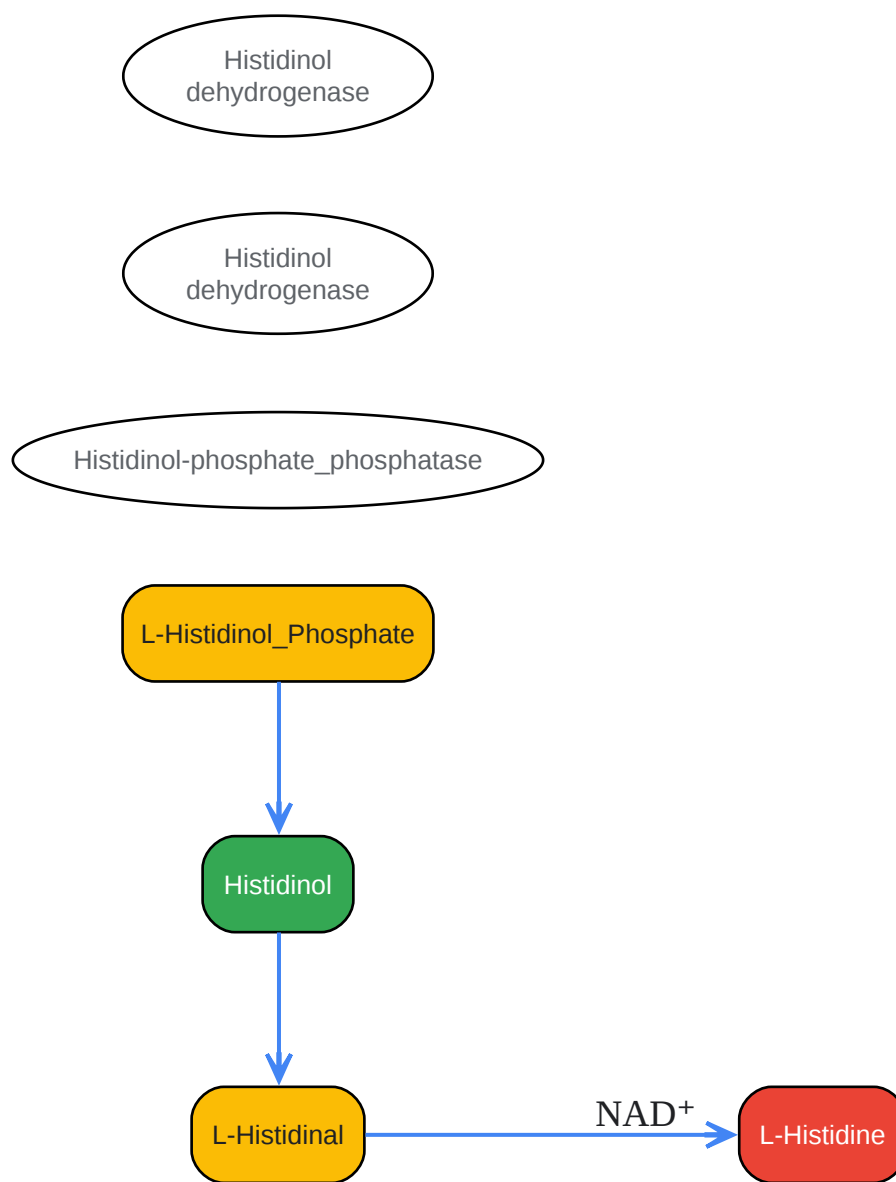
Acid-Base Properties

Experimentally determined pKa values for **histidinol** are not readily available in the reviewed literature. However, the pKa of the imidazole side chain of its parent amino acid, L-histidine, is approximately 6.0.[4] This value is highly sensitive to the local chemical environment.[5] Given the structural similarity, the imidazole side chain of **histidinol** is expected to have a pKa in a similar range. The other ionizable groups in **histidinol** are the primary amino group and the hydroxyl group.

Ionizable Group (in L-Histidine)	Approximate pKa Value
α -Carboxyl	~1.8 - 2.2
Imidazole Side Chain	~6.0[4]
α -Amino	~9.2 - 9.3

Biological Role and Signaling Pathways

Histidinol is a key intermediate in the biosynthetic pathway of L-histidine in bacteria, fungi, and plants.[4] It is produced from L-**histidinol** phosphate by the enzyme **histidinol**-phosphate phosphatase. Subsequently, **histidinol** is oxidized to L-histidinal and then to L-histidine by the enzyme **histidinol** dehydrogenase.[4]



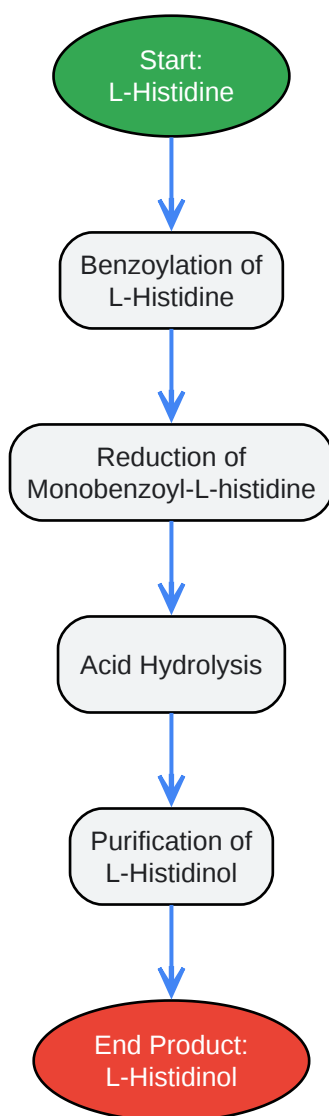
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Fig. 1: Role of **Histidinol** in the Histidine Biosynthesis Pathway.

Experimental Protocols

Synthesis of L-Histidinol

An improved method for the synthesis of L-**histidinol** involves the reduction of monobenzoyl-L-histidine. While a detailed, step-by-step protocol is not fully available in the provided search results, the general workflow is as follows:



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Fig. 2: General Workflow for the Synthesis of L-Histidinol.

Purification of L-Histidinol

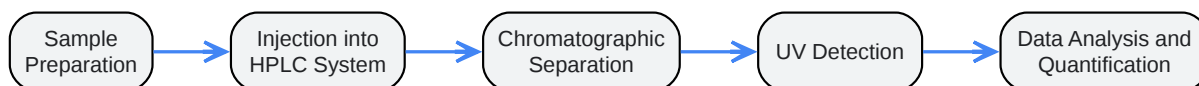
A specific protocol for the purification of **histidinol** is not detailed in the provided search results. However, standard chromatographic techniques such as column chromatography are generally applicable for the purification of small organic molecules like **histidinol**.^{[6][7]} The choice of stationary and mobile phases would depend on the specific impurities present after synthesis.

Quantification of Histidinol by HPLC

A high-performance liquid chromatography (HPLC) method has been reported for the determination of **histidinol** in biological samples.

- Column: Mightysil RP-18 GP
- Detection: UV
- Limit of Detection (LOD): 2.0 μM (S/N ratio, 3:1)

The full chromatographic conditions, including mobile phase composition, flow rate, and injection volume, were not available in the provided search results. A general workflow for HPLC analysis is presented below.



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Fig. 3: General Workflow for the Quantification of **Histidinol** by HPLC.

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- To cite this document: BenchChem. [An In-depth Technical Guide to the Biochemical Properties and Structure of Histidinol]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1595749#biochemical-properties-and-structure-of-histidinol>]

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